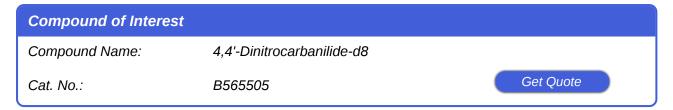


An In-depth Technical Guide to 4,4'Dinitrocarbanilide-d8

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This technical guide provides a comprehensive overview of the chemical properties, analytical applications, and experimental protocols for **4,4'-Dinitrocarbanilide-d8**. The document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds.

Chemical Identity and Properties

4,4'-Dinitrocarbanilide-d8 is the deuterated form of 4,4'-Dinitrocarbanilide (DNC), a key component of the anticoccidial agent nicarbazin.[1][2] The deuterium labeling makes it an excellent internal standard for quantitative analysis by mass spectrometry.[3][4]

Chemical Structure:



Figure 1. Chemical structure of 4,4'-Dinitrocarbanilide-d8.



The core structure consists of a central urea group linking two d8-labeled 4-nitrophenyl rings.

Physicochemical Properties:

All quantitative data for **4,4'-Dinitrocarbanilide-d8** and its non-deuterated analogue are summarized in the table below for easy comparison.

Property	4,4'-Dinitrocarbanilide-d8	4,4'-Dinitrocarbanilide
Synonyms	1,3-bis[4-nitro(2,3,5,6- ² H ₄)phenyl]urea, DNC-d8	1,3-bis(4-nitrophenyl)urea, DNC
CAS Number	1156508-87-0	587-90-6
Molecular Formula	C13H2D8N4O5	C13H10N4O5
Molecular Weight	310.29 g/mol	302.24 g/mol
Appearance	Yellow Solid	Yellow needles
Melting Point	>300 °C	312 °C (decomposes)
Solubility	DMSO (Slightly, Heated), Methanol (Slightly)	Sparingly soluble in boiling alcohol; practically insoluble in acetone, chloroform, benzene.
Isotopic Enrichment	≥98 atom % D	Not Applicable

Synthesis

While a specific, detailed synthesis protocol for **4,4'-Dinitrocarbanilide-d8** is not readily available in the public domain, a plausible synthetic route can be inferred from the preparation of its non-deuterated analogue and general deuteration methods. The synthesis would likely involve the following conceptual steps:



Conceptual Synthesis of 4,4'-Dinitrocarbanilide-d8 Deuteration of Aniline Nitration of Deuterated Aniline Phosgene or equivalent Phosgenation or Carbonyl Insertion 4,4'-Dinitrocarbanilide-d8

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Caption: A high-level conceptual workflow for the synthesis of **4,4'-Dinitrocarbanilide-d8**.

A common method for preparing the non-deuterated 4,4'-Dinitrocarbanilide involves the nitration of diphenylurea or the reaction of 4-nitroaniline with a carbonyl source.[5] For the deuterated analogue, the synthesis would likely start with deuterated aniline, followed by nitration and then reaction to form the urea linkage.

Analytical Applications and Experimental Protocols

4,4'-Dinitrocarbanilide-d8 is primarily used as an internal standard in the quantitative analysis of nicarbazin residues in animal tissues and feed.[3][4] Its use significantly improves the accuracy and precision of analytical methods by correcting for matrix effects and variations in sample preparation and instrument response.

Quantification of Nicarbazin in Chicken Tissues by LC-MS/MS (Adapted from AOAC Method 2013.07)



This section details the experimental protocol for the determination of nicarbazin, measured as its marker residue 4,4'-Dinitrocarbanilide (DNC), in chicken tissues using liquid chromatography with tandem mass spectrometry (LC-MS/MS). **4,4'-Dinitrocarbanilide-d8** is used as the internal standard.

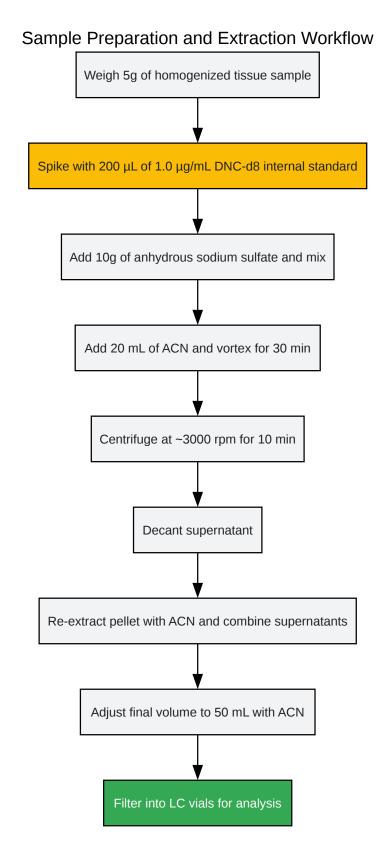
3.1.1. Reagents and Standards

- Solvents: Acetonitrile (ACN), Methanol (MeOH), Dimethylformamide (DMF), and water (HPLC grade).
- Reagents: Anhydrous sodium sulfate, Ammonium acetate, Formic acid.
- Standards: Nicarbazin reference standard, 4,4'-Dinitrocarbanilide-d8 (DNC-d8).
- Mobile Phase A: 1 mL formic acid and 0.38 g ammonium acetate in 1000 mL of water.
- Mobile Phase B: 1 mL formic acid and 0.38 g ammonium acetate in 1000 mL of methanol.
- DNC-d8 Internal Standard Stock Solution (1.0 mg/mL): Dissolve 10 mg of DNC-d8 in a 10 mL volumetric flask with DMF.
- DNC-d8 Internal Standard Working Solution (1.0 μg/mL): Perform a 1000-fold dilution of the stock solution with ACN.
- Nicarbazin Stock Standard Solution (1000 µg/mL DNC component): Accurately weigh and dissolve the nicarbazin reference standard in DMF.
- Nicarbazin Intermediate and Standard Curve Solutions: Prepare a series of dilutions from the stock solution with ACN to create a standard curve (e.g., 25, 50, 125, 500, 1250, and 2500 ng/mL).[3][6][7]

3.1.2. Sample Preparation and Extraction

The following diagram illustrates the workflow for sample preparation and extraction:





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Caption: A detailed workflow for the extraction of DNC from chicken tissue samples.



3.1.3. LC-MS/MS Analysis

- LC Column: A suitable C18 column (e.g., 50 x 2.1 mm, 3 μm).
- Mobile Phase Gradient: A gradient elution program using Mobile Phase A and Mobile Phase
 B.
- Mass Spectrometry: Electrospray ionization (ESI) in negative ion mode.
- MRM Transitions:
 - DNC: m/z 301.0 → 136.7 (quantifier) and other confirmatory ions.
 - DNC-d8: m/z 308.7 → 140.6 (quantifier).[3][4]

3.1.4. Data Analysis

Construct a linear standard curve with 1/x weighting by plotting the peak area ratio of DNC to DNC-d8 against the concentration of the standards.[3] Calculate the concentration of DNC in the samples from the standard curve, accounting for the initial sample weight and dilution factors.

Biological Context and Significance

4,4'-Dinitrocarbanilide is the biologically active component of nicarbazin, which acts as a coccidiostat by interfering with the mitochondrial metabolism in the parasite.[2] Nicarbazin is an equimolar complex of DNC and 2-hydroxy-4,6-dimethylpyrimidine (HDP).[1] The HDP component enhances the absorption and bioavailability of the active DNC molecule.[1][2] Due to its persistence, DNC is the marker residue for monitoring nicarbazin levels in food products derived from poultry.[3] The use of the deuterated internal standard, 4,4'-Dinitrocarbanilide-d8, is critical for regulatory monitoring to ensure food safety.

Conclusion

4,4'-Dinitrocarbanilide-d8 is an essential tool for the accurate and reliable quantification of nicarbazin residues in various matrices. This guide has provided a detailed overview of its chemical properties, a plausible synthetic approach, and a comprehensive experimental protocol for its application as an internal standard in LC-MS/MS analysis. The provided



workflows and data tables serve as a valuable resource for researchers and analytical scientists in the field of drug and food safety analysis.

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